

Preparation of S 24795 Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: S 24795

Cat. No.: B1663712

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Abstract

This document provides detailed protocols for the preparation of stock solutions of **S 24795**, a partial agonist of the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR). **S 24795** is a valuable research tool for studying aging-related memory disturbances and Alzheimer's disease.[1] Proper preparation and storage of stock solutions are critical for ensuring the accuracy and reproducibility of experimental results. This guide outlines the necessary materials, step-by-step procedures, and storage conditions, and includes a summary of the compound's relevant properties and its role in neuronal signaling pathways.

Introduction to S 24795

S 24795, with the chemical name 2-[2-(4-Bromophenyl)-2-oxoethyl]-1-methylpyridinium iodide, is a partial agonist of the $\alpha 7$ nicotinic acetylcholine receptor ($\alpha 7$ nAChR). Research has demonstrated its potential in improving mnemonic function in aged mice, making it a significant compound for investigating age-related cognitive decline and neurodegenerative diseases like Alzheimer's.[1] **S 24795** has been shown to have more potent memory-enhancing effects than memantine in animal models of Alzheimer's disease.[2] Its mechanism of action involves the modulation of $\alpha 7$ nAChR and N-methyl-D-aspartate receptor (NMDAR) function, which can be compromised by the presence of β -amyloid (A β) peptides.[3][4] Specifically, **S 24795** can facilitate the release of A β_{42} from $\alpha 7$ nAChRs, thereby helping to normalize receptor function.[3][4]

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **S 24795** is essential for its accurate handling and preparation.

Property	Value	Reference
Chemical Name	2-[2-(4-Bromophenyl)-2-oxoethyl]-1-methylpyridinium iodide	
Molecular Formula	C ₁₄ H ₁₃ BrINO	[1]
Molecular Weight	418.07 g/mol	[1]
CAS Number	304679-75-2	[1]
Appearance	Off-white to light yellow solid	[1]
Purity	≥98% (HPLC)	

Solubility Data

The choice of solvent is critical for preparing a stable and effective stock solution.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes	Reference
DMSO	125	298.99	Ultrasonic assistance may be needed. Use of newly opened, non-hygroscopic DMSO is recommended.	[1]
Water	4.18	10	Gentle warming may be required to fully dissolve the compound.	

Experimental Protocols

Materials and Equipment

- **S 24795** powder
- Dimethyl sulfoxide (DMSO), anhydrous/newly opened
- Sterile, amber microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, for DMSO)
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 100 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration stock solution in DMSO, which is a common solvent for in vitro studies.

- **Safety First:** Don appropriate PPE before handling the chemical.
- **Weighing:** Accurately weigh the desired amount of **S 24795** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 100 mM solution, weigh out 41.81 mg.
- **Solvent Addition:** Add the calculated volume of fresh, anhydrous DMSO to the vial containing the **S 24795** powder.
- **Dissolution:** Securely cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, use an ultrasonic bath for a few minutes to aid dissolution.[\[1\]](#)
- **Aliquotting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes.
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[5\]](#) Ensure the containers are sealed tightly to prevent moisture absorption.[\[1\]](#)

Stock Solution Dilution Table for DMSO

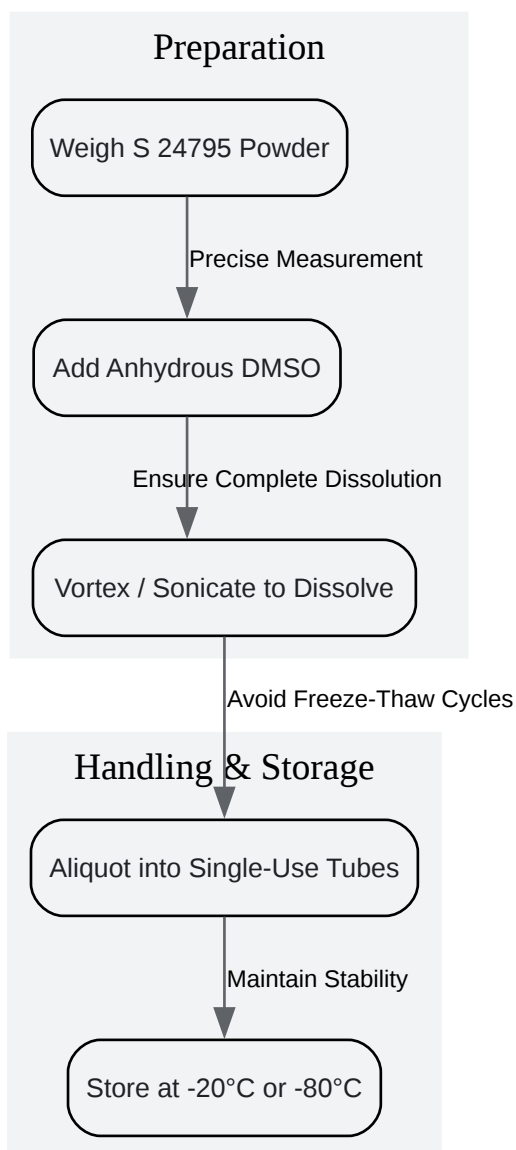
The following table provides quick calculations for preparing various concentrations of **S 24795** stock solutions in DMSO.

Desired Concentration (mM)	Mass for 1 mL (mg)	Mass for 5 mL (mg)	Mass for 10 mL (mg)
1	0.418	2.09	4.18
5	2.09	10.45	20.9
10	4.18	20.9	41.8
50	20.9	104.5	209
100	41.81	209.05	418.1

Calculations are based on a molecular weight of 418.07 g/mol .

Visualization of Workflow and Signaling Pathway

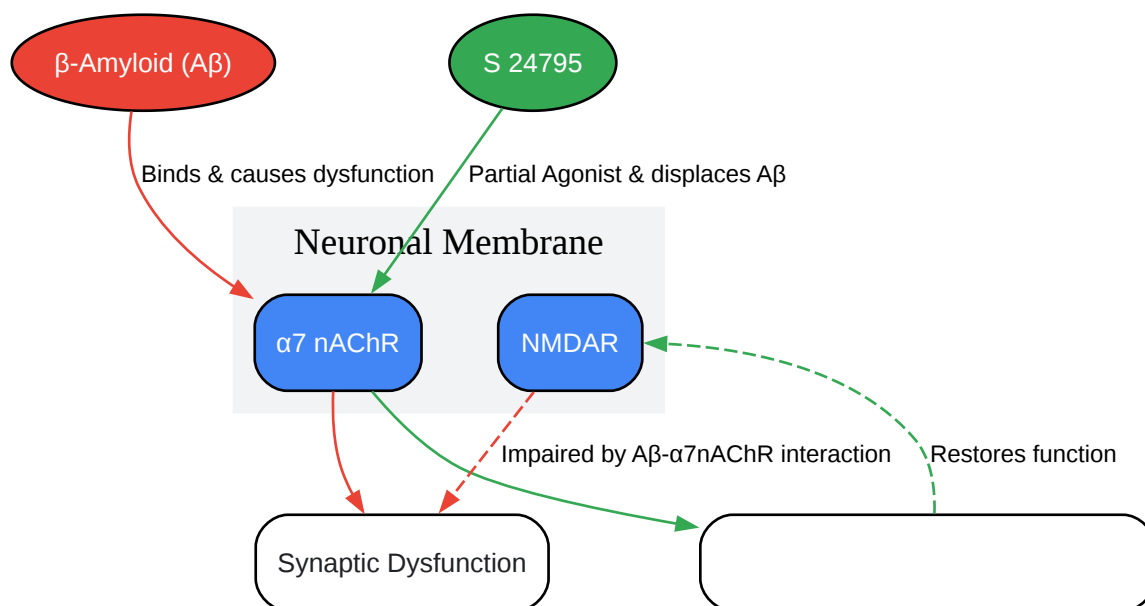
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for **S 24795** stock solution preparation.

Simplified Signaling Pathway of S 24795 in Alzheimer's Disease Context



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Caption: **S 24795** action on $A\beta$ -impaired neuronal receptors.

Safety and Handling Precautions

S 24795 is intended for research use only.[1][2] Standard laboratory safety practices should be followed. This includes wearing appropriate personal protective equipment (PPE) such as a lab coat, safety glasses, and gloves. Avoid inhalation of the powder and contact with skin and eyes. In case of contact, wash the affected area thoroughly with water. For detailed safety information, refer to the product's Safety Data Sheet (SDS).

Conclusion

The accurate preparation of **S 24795** stock solutions is fundamental to achieving reliable and reproducible results in studies investigating its effects on neuronal function and its potential as a therapeutic agent. By following the detailed protocols and storage recommendations outlined in this document, researchers can ensure the integrity and stability of their **S 24795** solutions.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
- 3. Dissociating β -Amyloid from $\alpha 7$ Nicotinic Acetylcholine Receptor by a Novel Therapeutic Agent, S 24795, Normalizes $\alpha 7$ Nicotinic Acetylcholine and NMDA Receptor Function in Alzheimer's Disease Brain - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Dissociating beta-amyloid from alpha 7 nicotinic acetylcholine receptor by a novel therapeutic agent, S 24795, normalizes alpha 7 nicotinic acetylcholine and NMDA receptor function in Alzheimer's disease brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
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